

D-Glucosamine hydrochloride CAS number and molecular weight

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Compound of Interest

Compound Name: D-Glucosamine hydrochloride

Cat. No.: B2900299

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D-Glucosamine Hydrochloride: A Technical Overview

This guide provides essential technical data on **D-Glucosamine hydrochloride**, a widely used amino sugar in research and pharmaceutical applications. Key identifiers and physical properties are summarized for easy reference by researchers, scientists, and drug development professionals.

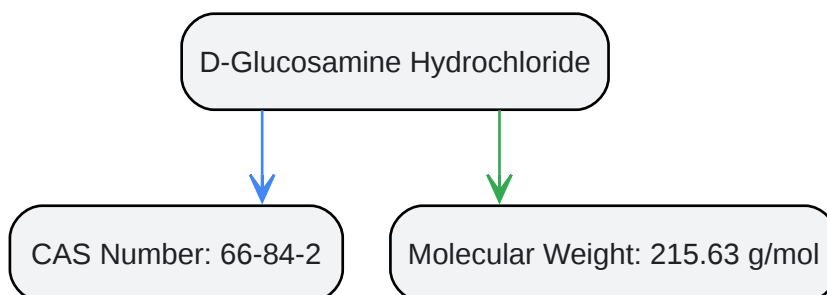
Physicochemical Properties

The fundamental chemical and physical properties of **D-Glucosamine hydrochloride** are detailed below. This information is critical for experimental design, formulation, and quality control.

Property	Value	Citations
CAS Number	66-84-2	[1] [2] [3] [4] [5]
Molecular Weight	215.63 g/mol	[1] [4] [5] [6]
Molecular Formula	C ₆ H ₁₃ NO ₅ · HCl	[1] [2] [3] [4]

Logical Relationship of Key Identifiers

The following diagram illustrates the relationship between the common name of the compound and its primary unique identifiers, the CAS number and molecular weight. This visualization helps in understanding the core data points associated with **D-Glucosamine hydrochloride**.



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Core Identifiers of **D-Glucosamine Hydrochloride**

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References

- 1. D-(+)-Glucosamine =99 (HPLC), powder 66-84-2 [sigmaaldrich.com]
- 2. caymanchem.com [caymanchem.com]
- 3. scbt.com [scbt.com]
- 4. D-Glucosamine hydrochloride | 66-84-2 [chemicalbook.com]
- 5. You are being redirected... [bio-world.com]
- 6. Glucosamine Hydrochloride | C₆H₁₄ClNO₅ | CID 91431 - PubChem [pubchem.ncbi.nlm.nih.gov]
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